

DB04760 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: DB04760

Cat. No.: B15576644

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Technical Support Center: DB04760

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential information and troubleshooting guidance for the experimental use of **DB04760**, a potent and highly selective MMP-13 inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **DB04760** for in vitro studies?

A1: The recommended solvent for preparing stock solutions of **DB04760** for in vitro use is Dimethyl Sulfoxide (DMSO).^{[1][2]}

Q2: What is the maximum solubility of **DB04760** in DMSO?

A2: **DB04760** has a solubility of 100 mg/mL in DMSO, which is equivalent to 243.65 mM.^{[1][2]} It is important to note that achieving this concentration may require sonication.

Q3: My **DB04760** is not fully dissolving in DMSO. What should I do?

A3: If you are experiencing difficulty dissolving **DB04760** in DMSO, please refer to our detailed troubleshooting guide below. Common reasons for poor solubility include the quality of the DMSO, insufficient mixing, or the concentration exceeding the solubility limit under your specific conditions.

Q4: Can I dissolve **DB04760** in other solvents like ethanol or methanol?

A4: While specific solubility data for **DB04760** in solvents such as ethanol, methanol, or acetonitrile is not readily available in the provided search results, it is common practice to use DMSO for initial stock solutions of similar compounds. The solubility in alcohols or other organic solvents would need to be determined empirically.

Q5: How should I prepare **DB04760** for in vivo animal studies?

A5: A suggested protocol for preparing **DB04760** for in vivo administration involves a two-step process. First, prepare a concentrated stock solution in DMSO. Then, dilute the stock solution with corn oil. A common final formulation is 10% DMSO and 90% corn oil, which has been shown to achieve a solubility of at least 2.5 mg/mL.^[2]

Q6: How should I store the **DB04760** stock solution?

A6: **DB04760** stock solutions in DMSO should be stored at -20°C for short-term storage (up to 1 year) or -80°C for long-term storage (up to 2 years).^[1] To avoid degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use vials.

Solubility Data

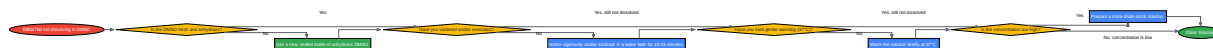
The following table summarizes the known solubility of **DB04760** in various solvents.

Solvent	Concentration (mg/mL)	Molar Equivalent (mM)	Notes
DMSO	100 mg/mL[1][2]	243.65 mM	Sonication may be required. Use of fresh, anhydrous DMSO is recommended as hygroscopic DMSO can reduce solubility. [1]
10% DMSO / 90% Corn Oil	≥ 2.5 mg/mL[2]	6.09 mM	Suitable for in vivo studies.[2]
Ethanol	Data not available	Data not available	Must be determined empirically.
Methanol	Data not available	Data not available	Must be determined empirically.
Acetonitrile	Data not available	Data not available	Must be determined empirically.
Aqueous Buffer (e.g., PBS)	Very Poor	Very Poor	DB04760 is expected to have very low aqueous solubility.[3]

Troubleshooting Guide: Dissolving DB04760 in DMSO

This guide addresses common issues encountered when dissolving **DB04760** in DMSO.

Problem: The compound appears as a suspension or does not fully dissolve.



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Caption: Troubleshooting workflow for dissolving **DB04760** in DMSO.

Experimental Protocols

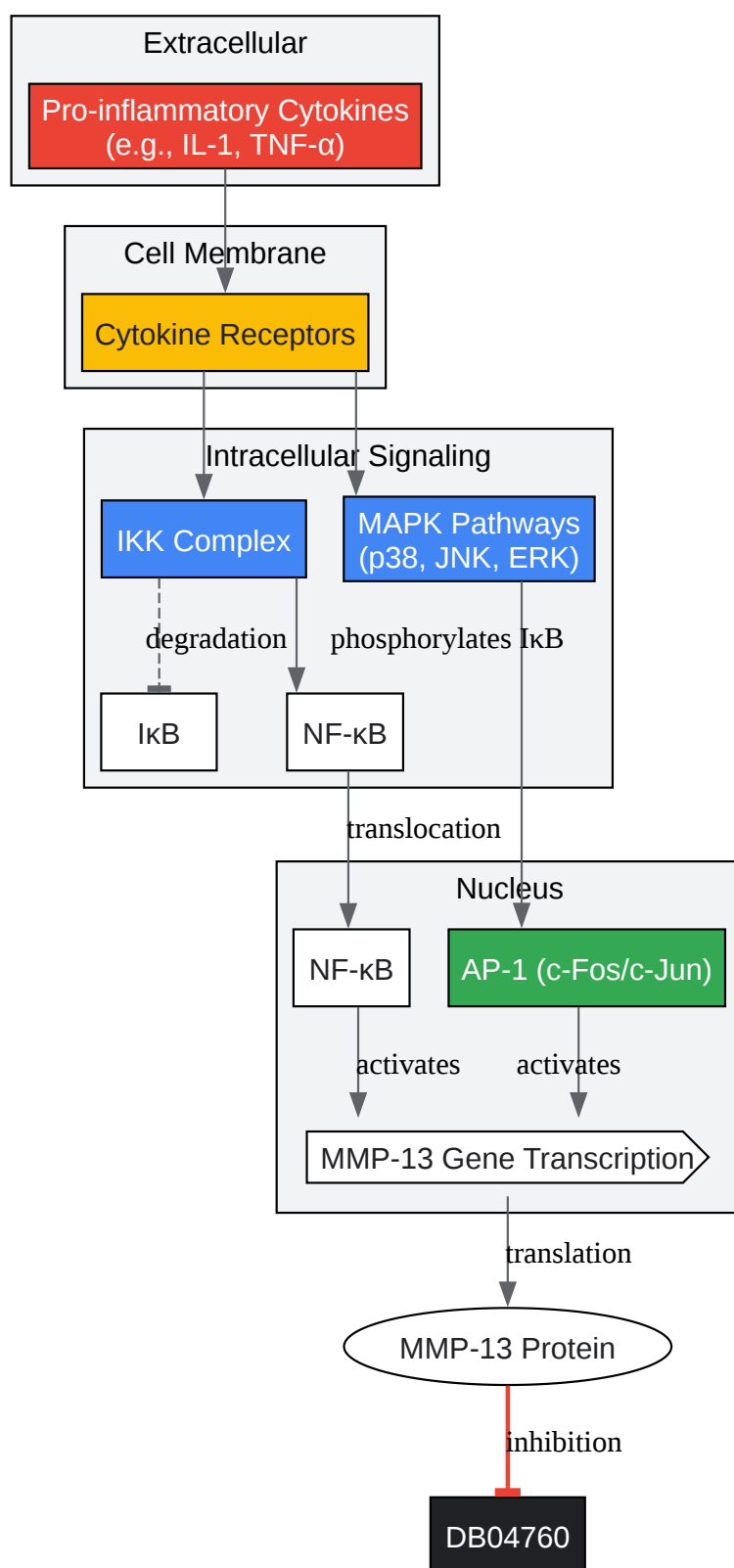
General Protocol for Determining Thermodynamic Solubility (Shake-Flask Method)

This protocol is a generalized procedure and may require optimization for **DB04760**.

- **Preparation:** Add an excess amount of solid **DB04760** to a vial containing a known volume of the solvent to be tested (e.g., DMSO, ethanol, PBS). The excess solid should be visually apparent.
- **Equilibration:** Seal the vial and place it on a shaker or rotator in a temperature-controlled environment (e.g., 25°C or 37°C). Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, separate the undissolved solid from the saturated solution. This is typically done by centrifuging the sample at a high speed and carefully collecting the supernatant, or by filtering the solution through a 0.22 µm filter.
- **Quantification:** Accurately dilute the saturated supernatant with an appropriate solvent. Analyze the concentration of **DB04760** in the diluted sample using a validated analytical method, such as HPLC with UV detection.
- **Calculation:** Calculate the solubility by multiplying the measured concentration by the dilution factor.

Signaling Pathway

DB04760 is a potent and highly selective inhibitor of Matrix Metalloproteinase-13 (MMP-13). MMP-13 is a key enzyme involved in the degradation of extracellular matrix components, particularly type II collagen. Its expression is regulated by various signaling pathways often implicated in inflammatory diseases and cancer.



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Caption: Simplified signaling pathway for MMP-13 expression and its inhibition by **DB04760**.

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